

Acid Orange 56 molecular weight and chemical formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Orange 56

Cat. No.: B1583118

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An Overview of Acid Orange 56: Chemical Properties

This document provides the fundamental chemical properties of the diazo dye, **Acid Orange 56**. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Core Chemical Data

The essential chemical identifiers for **Acid Orange 56** are summarized in the table below for quick reference.

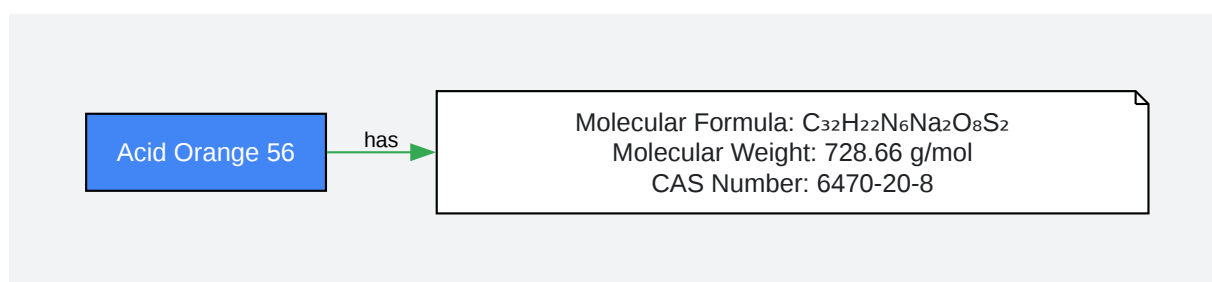
Identifier	Value
Chemical Name	Acid Orange 56
Molecular Formula	$C_{32}H_{22}N_6Na_2O_8S_2$ [1][2][3][4]
Molecular Weight	728.66 g/mol [1][2][3]
CAS Registry Number	6470-20-8 [1][3]

Note on Technical Guide Scope: The request for an in-depth technical guide with experimental protocols and signaling pathways is not applicable to the fundamental chemical data of a specific compound like **Acid Orange 56**. Such in-depth documentation would be relevant for a

complex biological process or a novel experimental technique. This document focuses on delivering the core chemical information as requested.

Relationship between Chemical Identity and Properties

The following diagram illustrates the direct relationship between the chemical's name and its fundamental properties.



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Caption: Relationship between **Acid Orange 56** and its key chemical properties.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. bocsci.com [bocsci.com]
- 3. Acid Orange 56 CAS#: 6470-20-8 [m.chemicalbook.com]
- 4. chembk.com [chembk.com]
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